

Sodium zinc hydroxide coordination complex structure.

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Compound of Interest

Compound Name: *Sodium zinc hydroxide*

Cat. No.: *B088366*

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An In-depth Technical Guide to the Structure of **Sodium Zinc Hydroxide** Coordination Complexes

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis, structure, and characterization of key **sodium zinc hydroxide** coordination complexes. The information presented is intended to support research and development activities where the precise control of zinc coordination environments is critical.

Executive Summary

Sodium zinc hydroxide complexes are a class of inorganic compounds characterized by the coordination of zinc atoms with hydroxide ligands in the presence of sodium counter-ions. The resulting structures exhibit a range of coordination geometries and dimensionalities, from simple mononuclear anions to complex polymeric sheets. Understanding the intricate structures of these complexes is fundamental for their application in various fields, including as precursors for zinc oxide nanomaterials, in electroplating, and potentially as metallodrug intermediates. This document details the structural parameters and experimental protocols for the synthesis and characterization of prominent **sodium zinc hydroxide** species.

Structural Data of Sodium Zinc Hydroxide Complexes

The coordination chemistry of **sodium zinc hydroxide** gives rise to several distinct crystalline phases. The structural details of three well-characterized complexes, determined by single-crystal X-ray diffraction, are summarized below.

Compound Name	Chemical Formula	Crystal System	Space Group	Lattice Parameters	Zn-O Bond Lengths (Å)	O-Zn-O Bond Angles (°)
Sodium Tetrahydroxozincate(II)) ₄)	Na ₂ [Zn(OH) ₄] ₄)	Monoclinic	P 1 21/n 1	a = 7.959, b = 6.534, c = 8.501, β = 93.97°	~1.97 (average)	~109.5
Sodium Trihydroxozincate(II))	NaZn(OH) ₃	Tetragonal	P4 ₂ bc	a = 10.831, c = 5.330	1.943 - 2.005	N/A
Sodium Zinc Hydroxide Sulfite	Na[(Zn(OH) ₃)] ₃ (SO ₃) ₂	Hexagonal	P6 ₃ mc	N/A	N/A	N/A

Note: N/A indicates data not available in the summarized search results. The full research papers should be consulted for complete structural data.

Experimental Protocols

The synthesis and characterization of **sodium zinc hydroxide** complexes require precise control of reaction conditions and sophisticated analytical techniques. The following sections outline the typical experimental methodologies.

Synthesis of Sodium Zinc Hydroxide Complexes

Aqueous solutions of sodium zincate can be prepared by dissolving a zinc source in a sodium hydroxide solution.[\[1\]](#)[\[2\]](#)

- From Zinc Metal: $Zn + 2 NaOH + 2 H_2O \rightarrow Na_2[Zn(OH)_4] + H_2$ [\[1\]](#)

- From Zinc Oxide: $\text{ZnO} + 2 \text{NaOH} + \text{H}_2\text{O} \rightarrow \text{Na}_2[\text{Zn}(\text{OH})_4]$ [1][2]
- From Zinc Hydroxide: $\text{Zn}(\text{OH})_2 + 2 \text{NaOH} \rightarrow \text{Na}_2[\text{Zn}(\text{OH})_4]$

These solutions serve as precursors for the crystallization of various **sodium zinc hydroxide** complexes.

Crystals of $\text{Na}_2[\text{Zn}(\text{OH})_4]$ can be obtained from concentrated sodium zincate solutions. The specific crystallization conditions, such as temperature and concentration, are critical for obtaining single crystals suitable for X-ray diffraction.

A reported method for the synthesis of $\text{NaZn}(\text{OH})_3$ involves the electrochemical corrosion of zinc in an ammonia-containing solution of sodium hydroxide at room temperature.[3] This method can yield crystals of the hydrated form, $\text{NaZn}(\text{OH})_3 \cdot 3\text{H}_2\text{O}$, which can be subsequently dehydrated.

This complex is synthesized via a hydrothermal method. A typical procedure involves:

- Mixing zinc carbonate and sodium sulfite in a Teflon-lined stainless steel autoclave.
- Adding deionized water and adjusting the pH of the resulting mixture.
- Sealing the vessel and heating it at a specific temperature (e.g., 120 °C) for several days.
- Cooling the autoclave to room temperature to obtain the crystalline product.

Single-Crystal X-ray Diffraction (SC-XRD)

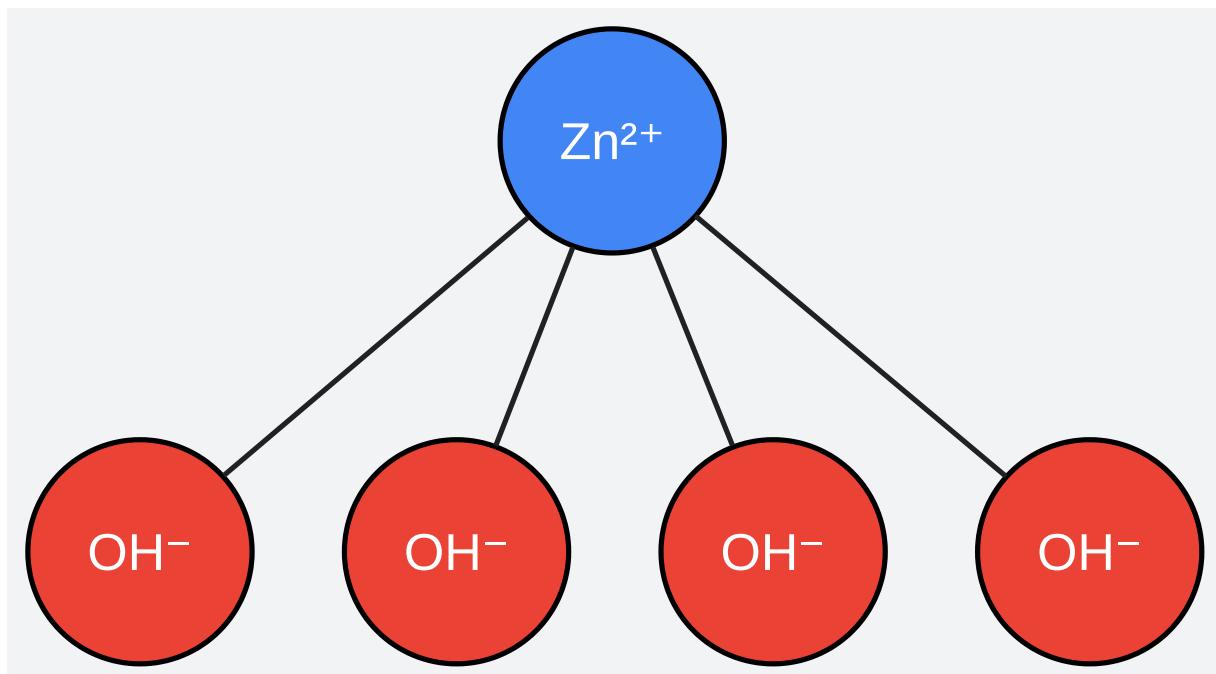
The definitive determination of the atomic arrangement in these complexes is achieved through single-crystal X-ray diffraction.

- A suitable single crystal is selected and mounted on a goniometer head.
- The crystal is placed in a diffractometer, and the temperature is typically lowered (e.g., to 100-150 K) to minimize thermal vibrations.
- A monochromatic X-ray beam (e.g., Mo K α , $\lambda = 0.71073 \text{ \AA}$) is directed at the crystal.

- The crystal is rotated, and the diffraction patterns are collected on a detector.
- The collected diffraction data are processed to determine the unit cell parameters and space group.
- The crystal structure is solved using direct methods or Patterson synthesis.
- The atomic positions and thermal parameters are refined using least-squares methods to achieve the best fit between the observed and calculated diffraction intensities.

Visualizations of Structures and Processes

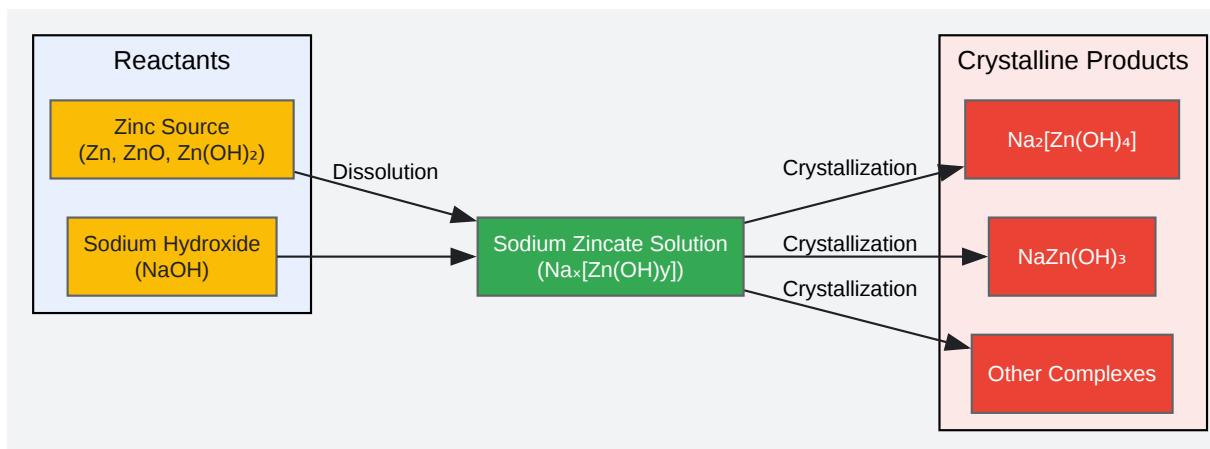
Coordination Environment in $\text{Na}_2[\text{Zn}(\text{OH})_4]$



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Caption: Tetrahedral coordination of Zn^{2+} in the $[\text{Zn}(\text{OH})_4]^{2-}$ anion.

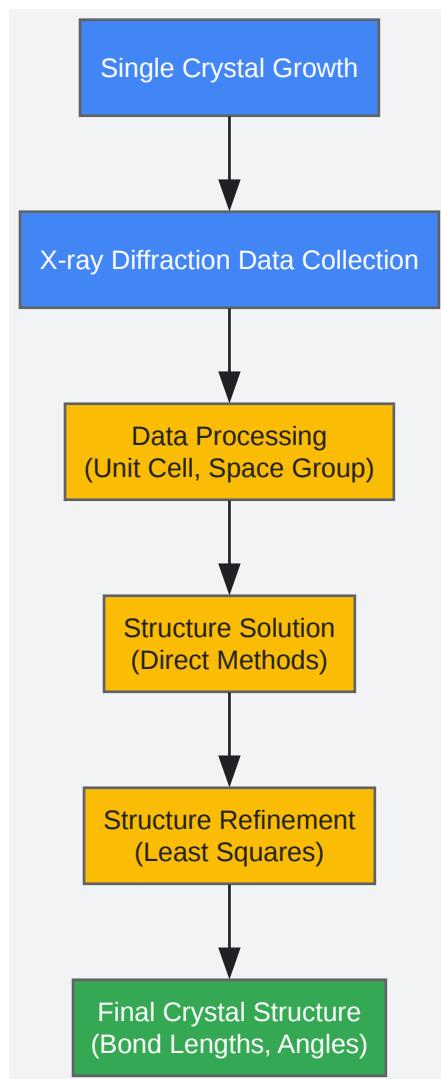
Synthesis Workflow for Sodium Zinc Hydroxide Complexes



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Caption: General synthesis workflow for **sodium zinc hydroxide** complexes.

Logical Relationship in Crystal Structure Determination



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Caption: Workflow for single-crystal X-ray diffraction analysis.

Conclusion

The structural elucidation of **sodium zinc hydroxide** coordination complexes reveals a rich diversity in their solid-state arrangements. The detailed quantitative data and experimental protocols provided in this guide serve as a valuable resource for the scientific community. A thorough understanding of these structures is paramount for the rational design of new materials and for advancing applications that rely on the specific coordination chemistry of zinc. Further research into this class of compounds is warranted to explore the full extent of their structural possibilities and potential applications.

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